

CP-316819 solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: CP-316819

Cat. No.: B1250721

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Application Notes and Protocols for CP-316819

For Researchers, Scientists, and Drug Development Professionals

CP-316819 is a potent and selective inhibitor of glycogen phosphorylase (GP), with IC_{50} values of 17 nM and 34 nM for human skeletal muscle glycogen phosphorylase a (huSMGPa) and human liver glycogen phosphorylase a (huLGPa), respectively[1][2]. As an antihyperglycemic agent, it plays a crucial role in regulating glycogen metabolism[2]. Under normal glucose conditions, **CP-316819** promotes glycogen accumulation. However, it allows for the utilization of glycogen stores when glucose levels are low[1][3]. This unique characteristic makes it a valuable tool in studying metabolic pathways and for therapeutic research, particularly in the context of type 2 diabetes and neuroprotection during hypoglycemia[2][3][4].

Solubility Data

The solubility of **CP-316819** in various solvents is a critical factor for the design and execution of in vitro and in vivo studies. The compound exhibits good solubility in common organic solvents like Dimethyl Sulfoxide (DMSO) and ethanol.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM[2]	40 mg/mL[5], 41.59 mg/mL
Ethanol	100 mM[2]	41.59 mg/mL

Note: The molecular weight of **CP-316819** is 415.87 g/mol [2]. The provided solubility data is for guidance, and it is recommended to refer to the batch-specific certificate of analysis for precise values.

Experimental Protocols

1. Preparation of Stock Solutions

To prepare a stock solution of **CP-316819**, the following protocol can be used:

- Materials:
 - **CP-316819** powder
 - Dimethyl Sulfoxide (DMSO), tissue culture grade[6]
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Based on the desired molarity, calculate the required mass of **CP-316819** using its molecular weight (415.87 g/mol). For example, to prepare 1 mL of a 100 mM stock solution, 41.59 mg of **CP-316819** is needed.
 - Weigh the calculated amount of **CP-316819** powder and place it in a sterile vial.
 - Add the appropriate volume of DMSO to the vial.
 - Vortex or sonicate the solution until the compound is completely dissolved, resulting in a clear solution.
- Storage:
 - Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles[1].
 - Store at -20°C for up to 1 month or at -80°C for up to 6 months[1].

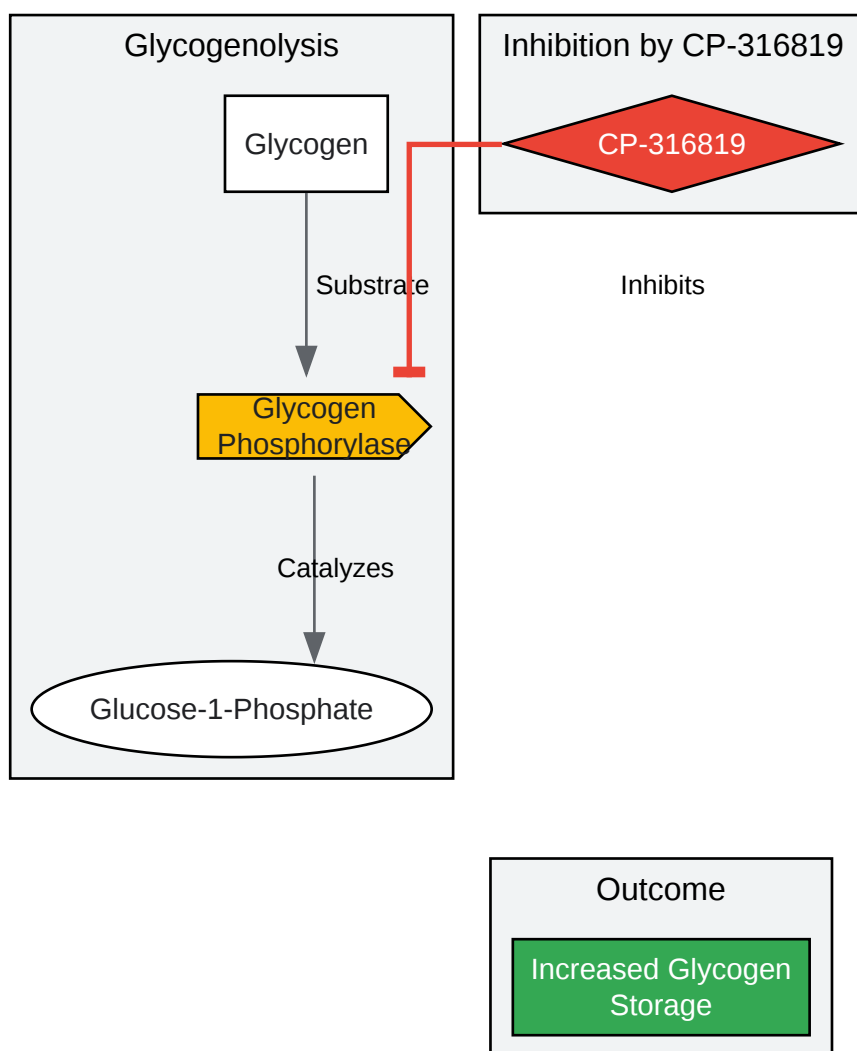
2. Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, a clear working solution can be prepared from the DMSO stock solution using co-solvents. The following is an example protocol:

- Materials:
 - **CP-316819** DMSO stock solution (e.g., 20.8 mg/mL)[1]
 - PEG300
 - Tween-80
 - Saline
 - Corn oil
- Procedure for a PEG300/Tween-80/Saline formulation (yields ≥ 2.08 mg/mL):
 - To prepare 1 mL of the working solution, take 100 μ L of the 20.8 mg/mL DMSO stock solution.
 - Add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of Saline to reach the final volume of 1 mL and mix well.
- Procedure for a Corn oil formulation (yields ≥ 2.08 mg/mL):
 - To prepare 1 mL of the working solution, take 100 μ L of the 20.8 mg/mL DMSO stock solution.
 - Add 900 μ L of Corn oil and mix thoroughly until a clear solution is obtained.
- Note: When preparing working solutions, it is crucial to first have a clear stock solution and then add the co-solvents sequentially[1]. The stability of these formulations for long-term dosing should be considered[1].

Signaling Pathway and Mechanism of Action

CP-316819 exerts its effects by inhibiting glycogen phosphorylase, the enzyme responsible for breaking down glycogen into glucose-1-phosphate (glycogenolysis). By inhibiting this enzyme, **CP-316819** promotes the net accumulation of glycogen.



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Caption: Inhibition of Glycogen Phosphorylase by **CP-316819**.

Experimental Workflow: In Vitro Enzyme Inhibition Assay

The following diagram outlines a typical workflow for assessing the inhibitory activity of **CP-316819** on glycogen phosphorylase in an in vitro setting.



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Caption: Workflow for an in vitro glycogen phosphorylase inhibition assay.

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